

# (S)-1,2-Butanediol: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (S)-1,2-Butanediol

Cat. No.: B1233174

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**(S)-1,2-Butanediol**, a chiral molecule of increasing interest in pharmaceutical synthesis and as a specialty chemical, requires careful handling and a thorough understanding of its safety profile to ensure the well-being of laboratory and manufacturing personnel. This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **(S)-1,2-Butanediol**, including available toxicological data, detailed experimental protocols for safety assessment, and clear visualizations of safety procedures and potential metabolic pathways.

## Toxicological Data

While specific quantitative toxicological data for the (S)-enantiomer of 1,2-Butanediol is not extensively available in public literature, the data for the racemic mixture of 1,2-Butanediol provides a basis for its safety assessment. It is generally considered to have low acute toxicity. [1]

Table 1: Acute Toxicity Data for 1,2-Butanediol (Racemic Mixture)

Test	Species	Route	Value	Reference
LD50	Rat	Oral	> 2,000 mg/kg	
LC50	Rat	Inhalation	445.88 mg/l (4 h)	
LD50	Rat	Oral	16 g/kg	<a href="#">[2]</a>

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	Colorless or slightly yellow clear liquid	<a href="#">[1]</a>
Boiling Point	55 °C / 0.7 mmHg	<a href="#">[1]</a>
Flash Point	10 °C	<a href="#">[3]</a>
Density	1.001 g/cm³	<a href="#">[3]</a>
Solubility	Miscible with water	<a href="#">[4]</a>

## Hazard Identification and Personal Protective Equipment

**(S)-1,2-Butanediol** is classified as causing serious eye irritation.[\[3\]](#) Appropriate personal protective equipment (PPE) is essential to minimize exposure and ensure safety.

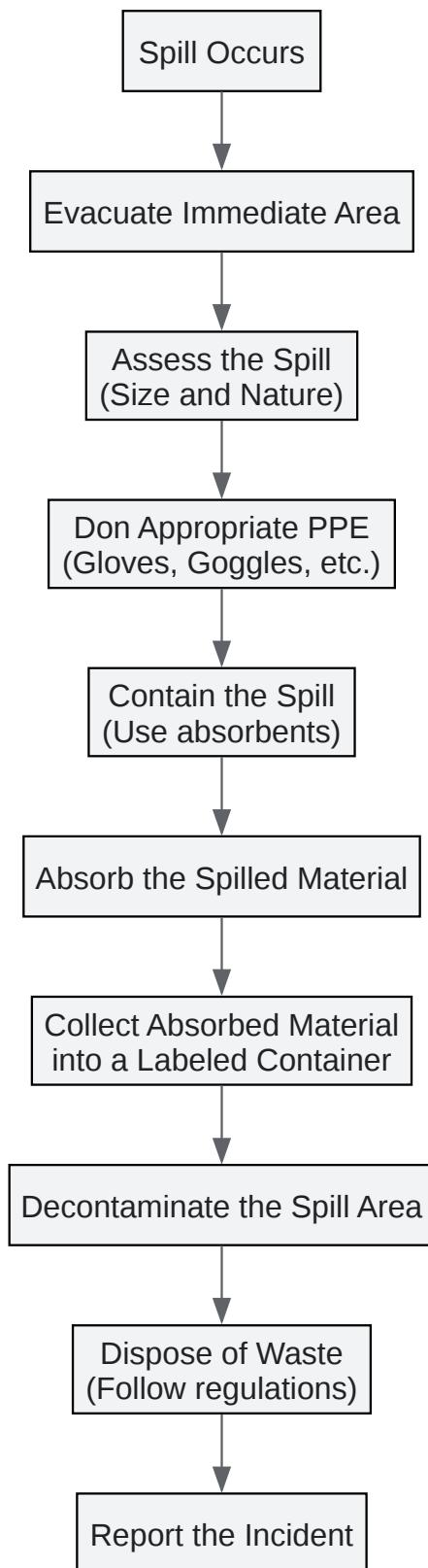
Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye Protection	Chemical safety goggles or face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Lab coat, long-sleeved clothing, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area. If vapors or mists are generated, a respirator may be required.

## Handling, Storage, and Spill Procedures

Proper handling and storage are critical to maintaining the integrity of **(S)-1,2-Butanediol** and preventing accidents.

- **Handling:** Use in a well-ventilated area. Avoid contact with skin and eyes. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- **Spill Response:** In the event of a spill, evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, labeled container for disposal. Ventilate the area and wash the spill site after material pickup is complete.



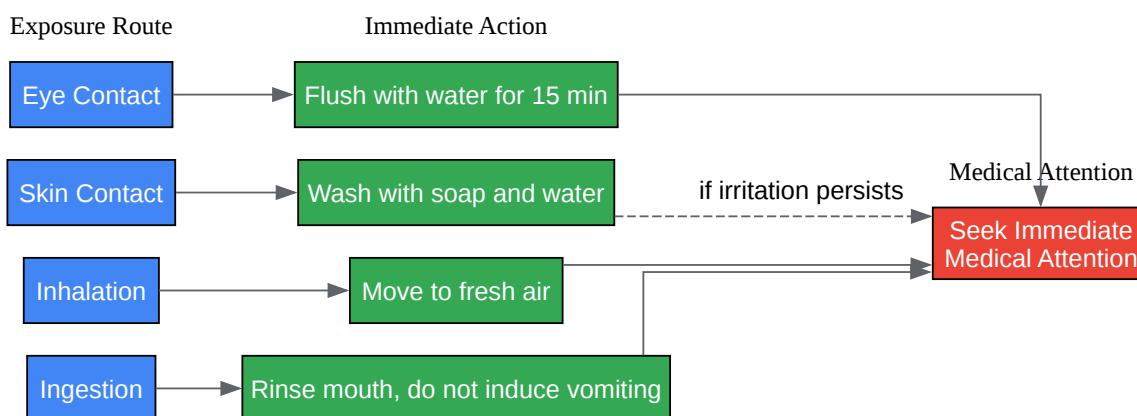
[Click to download full resolution via product page](#)

**Caption:** Workflow for handling a spill of **(S)-1,2-Butanediol**.

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[3]
- Skin Contact: Remove contaminated clothing. Wash skin with soap and plenty of water. Get medical attention if irritation develops or persists.[3]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get immediate medical attention.[3]

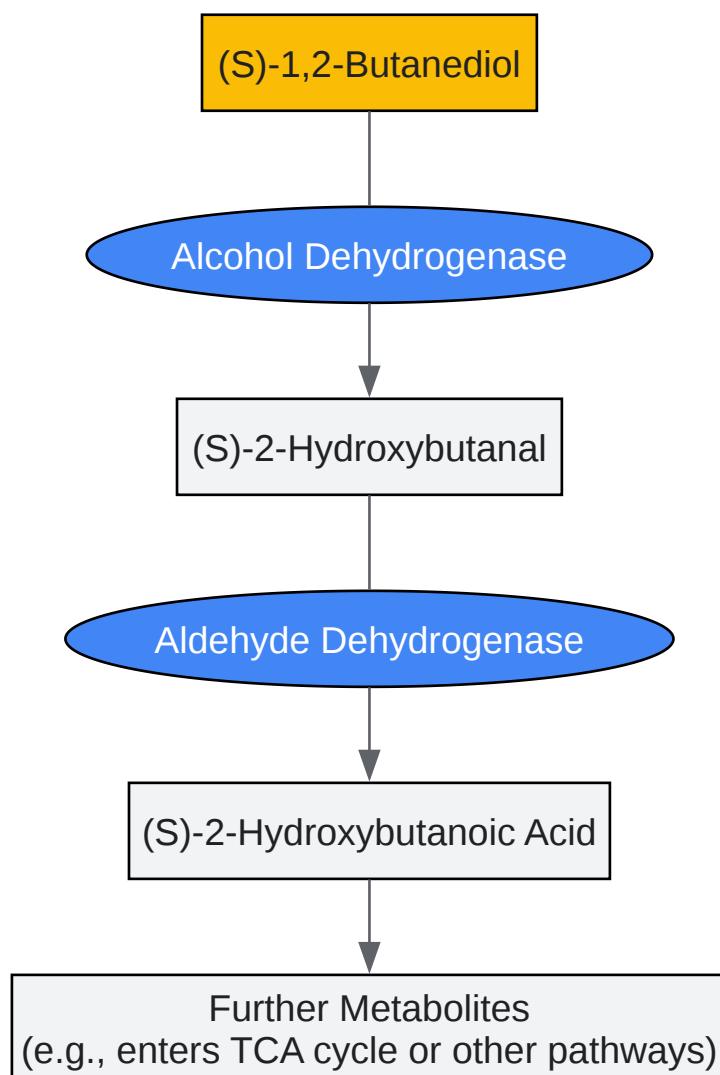


[Click to download full resolution via product page](#)

**Caption:** First aid measures for exposure to **(S)-1,2-Butanediol**.

## Potential Metabolic Pathway

The toxicological effects of glycols are often attributed to their metabolites. Glycols are typically metabolized by alcohol dehydrogenase. While the specific metabolic pathway of **(S)-1,2-Butanediol** is not well-documented, a plausible pathway can be inferred from the metabolism of other glycols, such as ethylene glycol and 1,4-butanediol.<sup>[5][6]</sup> The metabolism of 1,2-butanediol likely involves oxidation to the corresponding hydroxy acid and potentially further to a dicarboxylic acid, which could contribute to metabolic acidosis at high concentrations.



[Click to download full resolution via product page](#)

**Caption:** Postulated metabolic pathway of **(S)-1,2-Butanediol**.

## Experimental Protocols for Safety Assessment

The following are summaries of the OECD guidelines for key toxicological endpoints. These standardized protocols are essential for the reliable safety assessment of chemicals.

## Acute Oral Toxicity - OECD Guidelines 420, 423, and 425

These guidelines provide methods for determining the acute oral toxicity of a substance.

- Objective: To determine the LD50 (median lethal dose) and identify potential acute toxic effects.
- Methodology Summary:
  - Animal Model: Typically rats, of a single sex (usually females).
  - Dosing: A single dose of the substance is administered by gavage.
  - Dose Levels:
    - OECD 420 (Fixed Dose Procedure): Dosing is stepwise at fixed dose levels (5, 50, 300, 2000 mg/kg). The dose for the next animal is adjusted based on the outcome for the previous animal.
    - OECD 423 (Acute Toxic Class Method): A stepwise procedure with a small number of animals per step. The dose for each step is adjusted based on whether mortality is observed.
    - OECD 425 (Up-and-Down Procedure): A sequential dosing method where the dose for each animal is adjusted up or down based on the outcome for the previous animal.
  - Observation Period: Animals are observed for at least 14 days for signs of toxicity and mortality.
  - Endpoint: Determination of the LD50 or classification into a GHS toxicity category.

## Skin Irritation/Corrosion - OECD Guideline 439 (In Vitro)

This guideline describes an in vitro procedure using reconstructed human epidermis (RhE) models to assess skin irritation potential.

- Objective: To identify substances that are irritating to the skin.
- Methodology Summary:
  - Test System: Reconstructed human epidermis models which mimic the properties of the upper layers of human skin.
  - Procedure: The test substance is applied topically to the surface of the RhE tissue.
  - Exposure and Incubation: After a defined exposure period, the substance is rinsed off, and the tissue is incubated.
  - Viability Assessment: Cell viability is measured, typically using the MTT assay. A reduction in cell viability below a certain threshold indicates irritation potential.
  - Endpoint: Classification as an irritant or non-irritant based on the mean tissue viability.

## Acute Eye Irritation/Corrosion - OECD Guideline 405

This guideline details the procedure for assessing the potential of a substance to cause eye irritation or corrosion.

- Objective: To determine the potential for a substance to cause reversible or irreversible eye damage.
- Methodology Summary:
  - Animal Model: Typically albino rabbits.
  - Procedure: A single dose of the test substance is applied to the conjunctival sac of one eye. The other eye serves as a control.
  - Observation: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.
  - Scoring: Lesions of the cornea, iris, and conjunctiva are scored to assess the degree of irritation.

- Endpoint: Classification of the substance based on the severity and reversibility of the eye lesions observed.

This guide is intended to provide comprehensive safety and handling information for **(S)-1,2-Butanediol**. It is crucial for all personnel handling this chemical to be familiar with these precautions and to have access to the full Safety Data Sheet (SDS) provided by the supplier. Always prioritize safety in the laboratory and workplace.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Latanoprostene Bunod Ophthalmic Solution 0.024%: A Review in Open-Angle Glaucoma and Ocular Hypertension - PMC [pmc.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 1,2-Butanediol | C4H10O2 | CID 11429 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Ethylene Glycol Toxicity: Chemistry, Pathogenesis, and Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 6. NTP summary report on the metabolism, disposition, and toxicity of 1,4-butanediol (CAS No. 110-63-4) - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(S)-1,2-Butanediol: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1233174#safety-and-handling-precautions-for-s-1-2-butanediol>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)